

# Commercial Sourcing and Technical Profile of Methyl 2-methylbenzo[d]oxazole-6-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-methylbenzo[d]oxazole-6-carboxylate

Cat. No.: B178514

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document outlines its commercial availability, key chemical properties, a plausible synthetic route with a detailed experimental protocol, and its potential biological relevance within the broader context of benzoxazole derivatives' known activities.

## Commercial Availability

**Methyl 2-methylbenzo[d]oxazole-6-carboxylate** (CAS No. 136663-23-5) is available from several commercial suppliers, primarily for research and development purposes. The compound is often supplied by specialized chemical building block providers.

Table 1: Commercial Suppliers of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate**

Supplier	Product Number	Purity	Availability
Sigma-Aldrich (distributor for Ambeed, Inc.)	AMBH97BA00C1	≥98%	In Stock
Ambeed, Inc.	AMBH97BA00C1	≥98%	In Stock

Note: Availability and product specifications are subject to change. Please refer to the supplier's website for the most current information.

## Chemical and Physical Properties

A summary of the key physicochemical properties of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate** is presented below.

Table 2: Physicochemical Properties

Property	Value	Reference
CAS Number	136663-23-5	
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub>	
Molecular Weight	191.19 g/mol	
Appearance	Solid	
Purity	≥98%	
Storage Conditions	Sealed in dry, 2-8°C	
InChI Key	CIGMBXJEQUHKPR-UHFFFAOYSA-N	

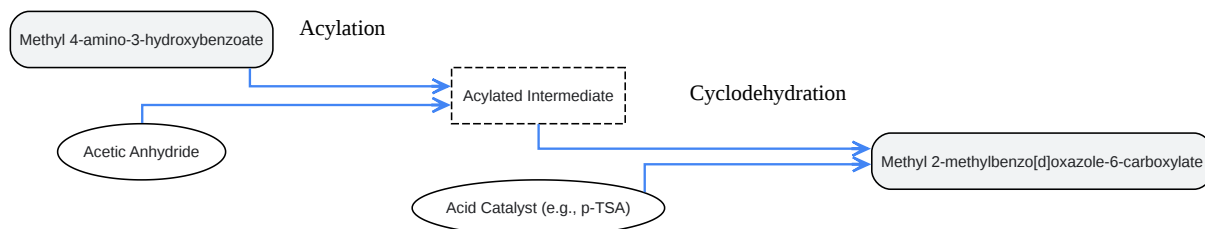
## Synthesis and Experimental Protocols

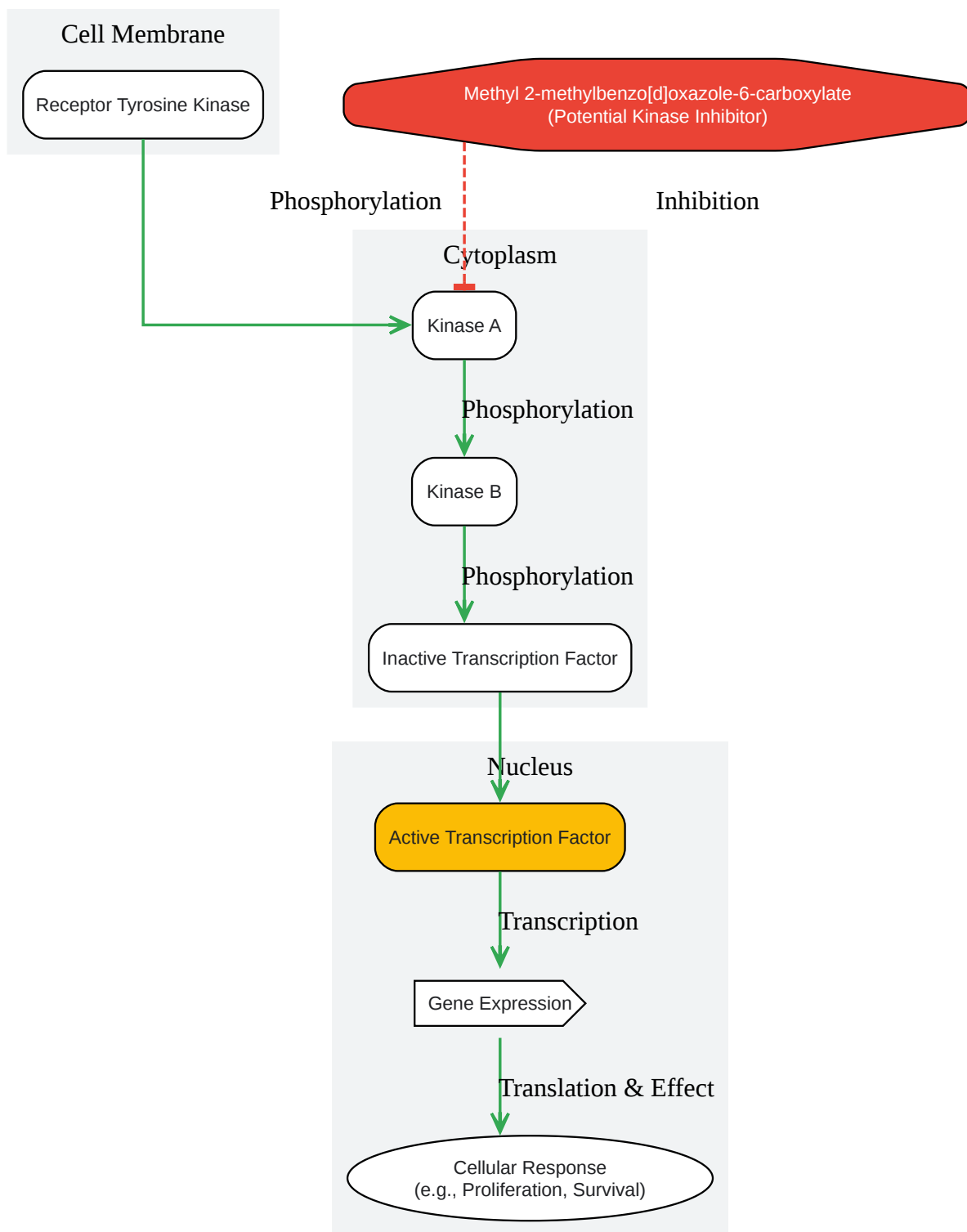
While specific literature detailing the synthesis of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate** is not readily available, a plausible and efficient synthetic route can be derived from established methods for analogous 2-substituted benzoxazoles. The most common approach involves the condensation and subsequent cyclization of a 2-aminophenol derivative with a carboxylic acid or its equivalent.

A likely precursor for this synthesis is methyl 4-amino-3-hydroxybenzoate. The following protocol outlines a potential synthetic pathway.

## Proposed Synthetic Pathway

The synthesis can be envisioned as a one-pot reaction involving the acylation of methyl 4-amino-3-hydroxybenzoate with acetic anhydride, followed by an acid-catalyzed cyclodehydration to form the benzoxazole ring.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Commercial Sourcing and Technical Profile of Methyl 2-methylbenzo[d]oxazole-6-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b178514#commercial-suppliers-of-methyl-2-methylbenzo-d-oxazole-6-carboxylate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)